

Fenicort Technical Support Center: Addressing Off-Target Effects

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Compound of Interest

Compound Name: Fenicort
CAS No.: 10059-14-0
Cat. No.: B1260667

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Disclaimer: **Fenicort** is a fictional compound provided for illustrative purposes. The information in this guide is based on established scientific principles for kinase inhibitors and is intended to provide a general framework for assessing and troubleshooting potential off-target effects of novel small molecules. Researchers must perform their own comprehensive selectivity profiling to accurately interpret experimental results.

This guide is designed for researchers, scientists, and drug development professionals who are using **Fenicort** in their experiments and need to understand, identify, and mitigate its off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Fenicort**?

A1: **Fenicort** is a potent, ATP-competitive small molecule inhibitor designed to target Plexin-Associated Kinase 1 (PAK1). Its primary on-target effect is the inhibition of the PAK1 signaling cascade, which is crucial for cell proliferation, cytoskeletal dynamics, and cell migration.

Q2: What are the principal known off-target effects of **Fenicort**?

A2: Comprehensive kinase profiling and safety screening have identified two significant off-targets for **Fenicort**. The first is Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), a receptor tyrosine kinase involved in angiogenesis.[1] The second is the hERG potassium channel, a non-kinase off-target, interaction with which is a known risk factor for cardiotoxicity. Many kinase inhibitors can have off-target effects due to the conserved nature of the ATP-binding pocket.[2]

Q3: At what concentrations do **Fenicort**'s off-target effects typically manifest?

A3: Off-target effects are concentration-dependent.[3] **Fenicort** exhibits good selectivity for PAK1 at concentrations below 100 nM. However, as the concentration increases, significant inhibition of VEGFR2 is observed. The interaction with the hERG channel typically occurs at higher micromolar concentrations. Refer to the data summary table below for specific IC50 values. It is recommended to use the lowest effective concentration to minimize off-target effects.[3]

Q4: How can I distinguish between on-target (PAK1) and off-target (VEGFR2) effects in my cellular assays?

A4: Differentiating on- and off-target effects is a critical step in validating your results.[3] A multi-pronged approach is recommended:

- Use Orthogonal Methods: Compare the phenotype induced by **Fenicort** with that of a PAK1-specific siRNA or shRNA knockdown. If the phenotypes match, the effect is likely on-target.
- Rescue Experiments: Ectopically express a **Fenicort**-resistant mutant of PAK1 in your cells. If this reverses the observed phenotype, it confirms the effect is mediated through PAK1.[3]
- Use Structurally Unrelated Inhibitors: Employ a different, structurally distinct PAK1 inhibitor. If it recapitulates the phenotype, it strengthens the evidence for an on-target effect.[3]

Q5: Is there a negative control compound available for **Fenicort**?

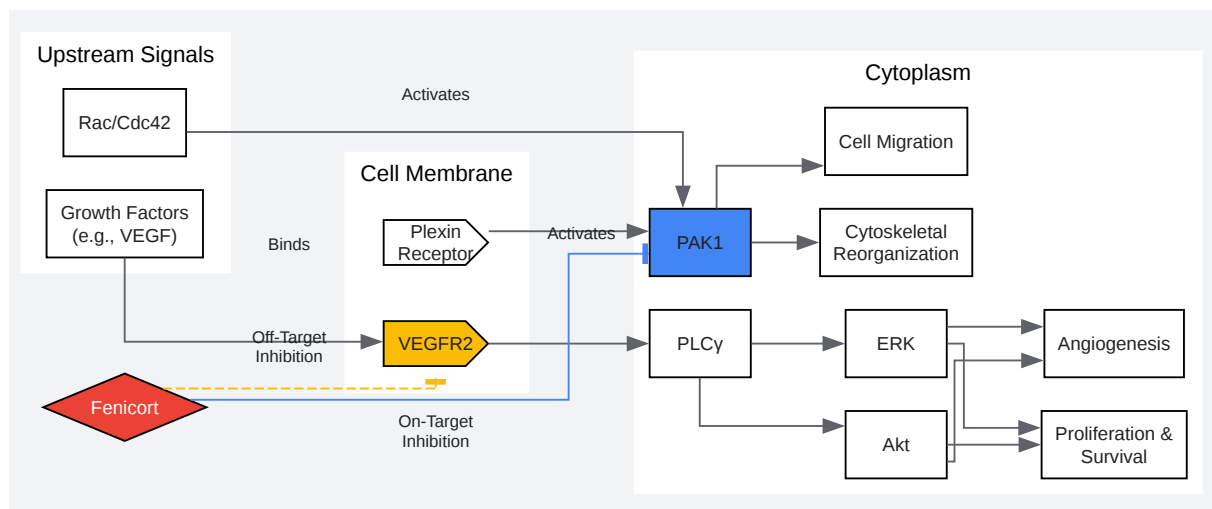
A5: Yes, "**Fenicort**-Inactive" is the recommended negative control. It is a structurally similar analog that has been chemically modified to be inactive against PAK1 and VEGFR2 (IC50 > 50 μ M). Observing a similar cellular effect with both **Fenicort** and **Fenicort**-Inactive would suggest the phenotype is due to scaffold-specific off-target effects or other confounding factors.[4]

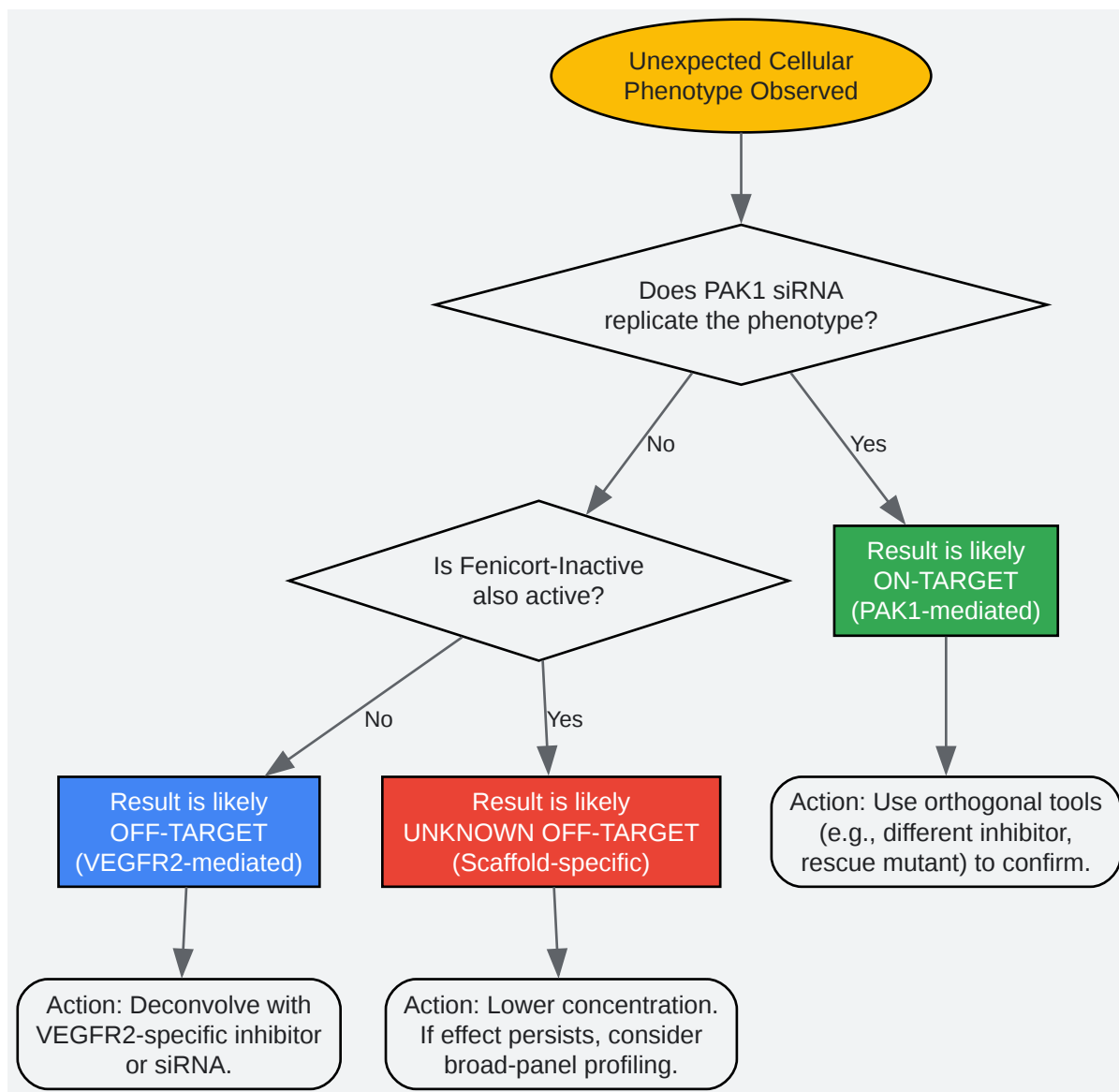
Quantitative Data Summary

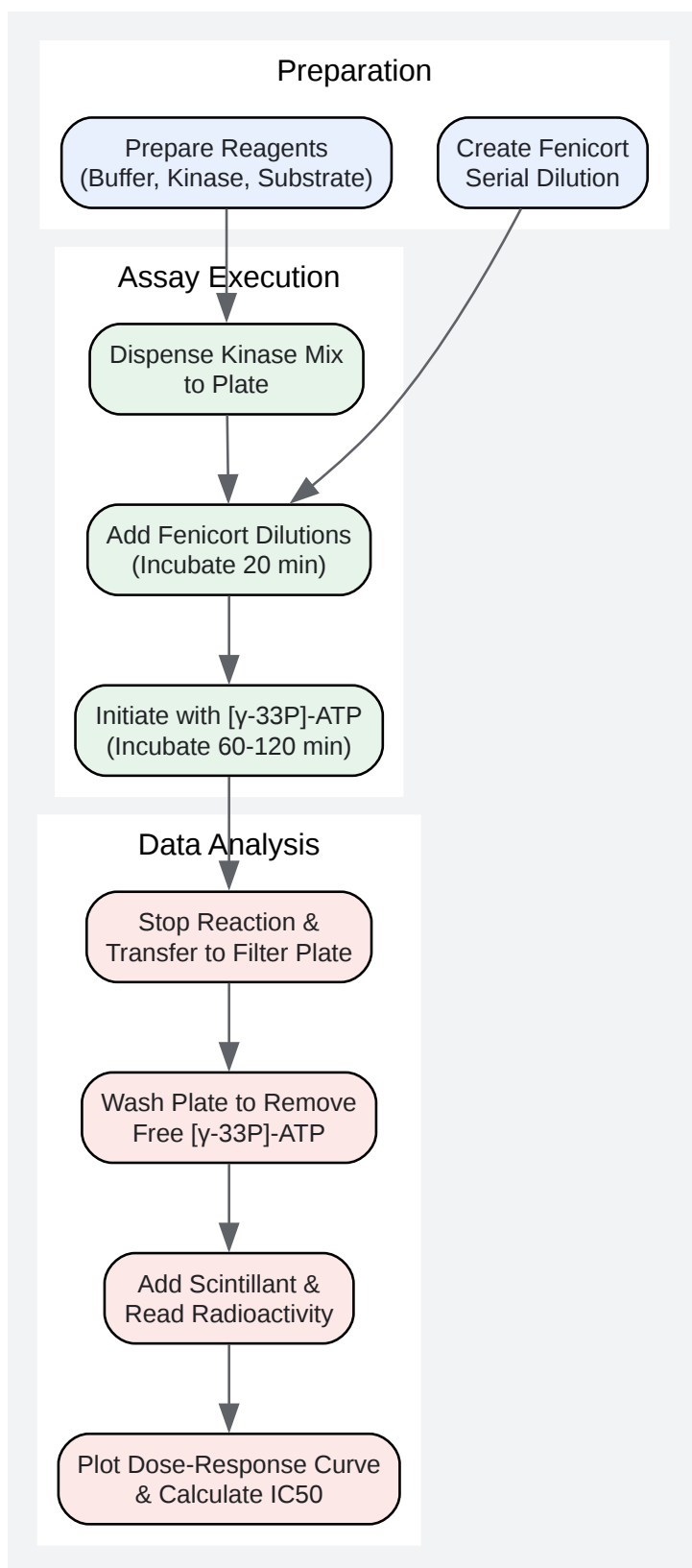
The following table summarizes the inhibitory activity of **Fenicort** against its primary target and key off-targets. These values are crucial for designing experiments with appropriate concentrations. The IC50 value is not an absolute indicator of affinity but is useful for comparing potency under specific assay conditions.[\[5\]](#)

Target	Target Type	Assay Type	Fenicort IC50	Fenicort-Inactive IC50	Notes
PAK1	Serine/Threonine Kinase	Biochemical (Radiometric)	15 nM	> 50,000 nM	Primary On-Target
VEGFR2	Receptor Tyrosine Kinase	Biochemical (LanthaScreen)	250 nM	> 50,000 nM	Known Off-Target
hERG	Ion Channel	Automated Patch-Clamp	5.2 µM	> 50,000 nM	Safety Liability

Signaling Pathway Diagram







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